

The Biological Activity of Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate: A Technical Guide

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Compound of Interest

Compound Name: *Ethylenediaminetetraacetic acid
tetrasodium salt hydrate*

Cat. No.: *B151916*

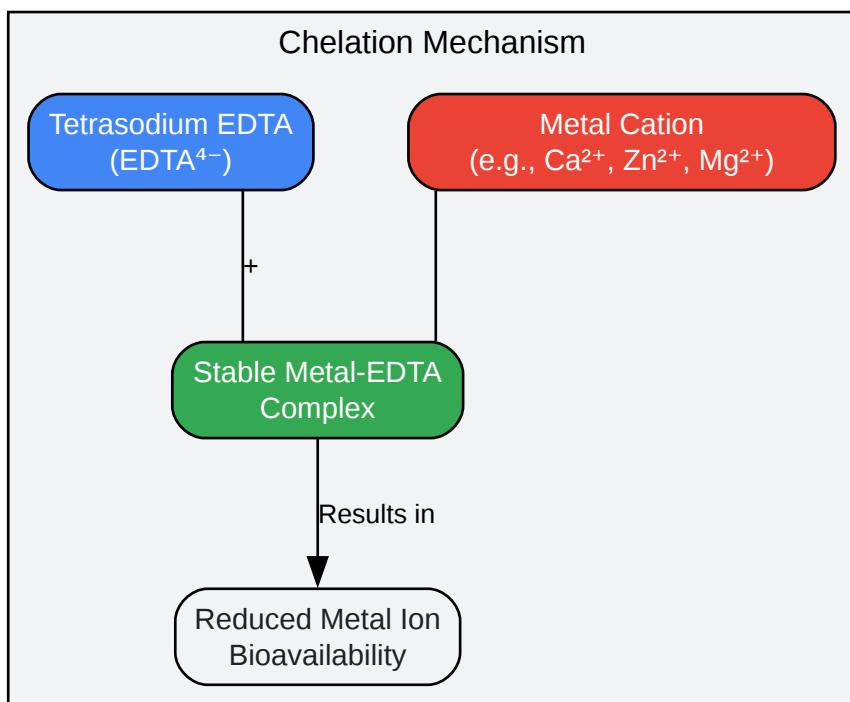
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth examination of the biological activities of **Ethylenediaminetetraacetic Acid Tetrasodium Salt Hydrate** (Tetrasodium EDTA), a powerful chelating agent with significant applications in research, diagnostics, and therapeutics. This document details its core mechanism of action, multifaceted biological effects, and relevant experimental protocols.

Core Mechanism of Action: Metal Ion Chelation

The primary biological activity of Tetrasodium EDTA stems from its structure as a hexadentate ligand, enabling it to form stable, water-soluble complexes with di- and trivalent metal cations. [1][2] This process, known as chelation, effectively sequesters metal ions, preventing them from participating in their usual biological reactions. The general mechanism involves the EDTA molecule wrapping around a central metal ion, forming multiple coordinate bonds.



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Caption: General mechanism of metal ion chelation by Tetrasodium EDTA.

The stability of these complexes varies depending on the metal ion, a property quantified by the stability constant (K_f). A higher $\log K_f$ value indicates a more stable complex. This differential affinity allows EDTA to selectively sequester certain metal ions even in complex biological fluids.

Quantitative Biological Data

The efficacy of Tetrasodium EDTA is quantified by its binding affinities for various metal ions and its inhibitory concentrations against biological systems like microbes and enzymes.

Table 1: Stability Constants ($\log K_f$) of EDTA with Various Metal Ions

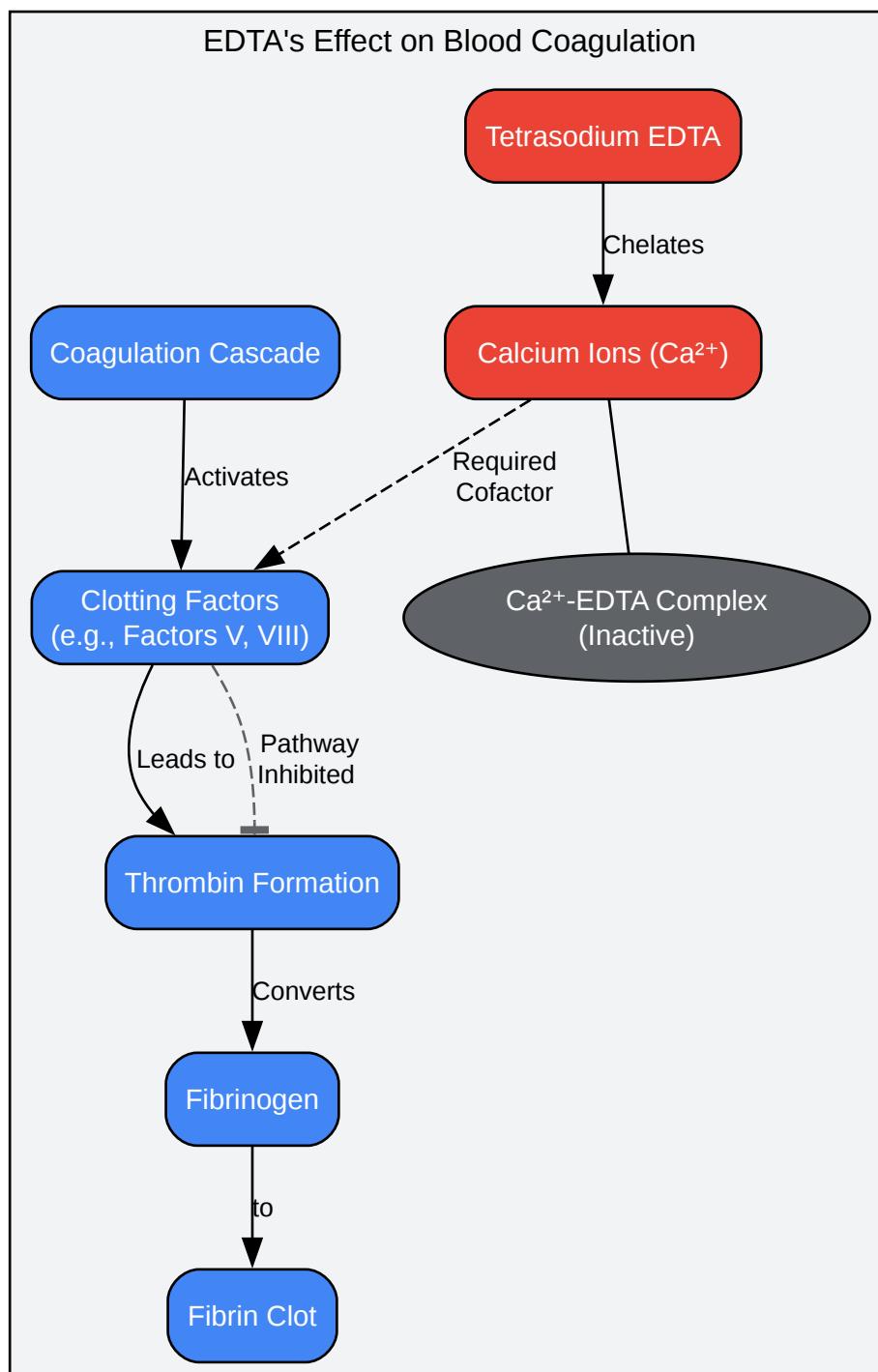
The stability constant (K_f) indicates the strength of the interaction between EDTA and a metal ion. The data below is compiled for EDTA at 25°C and an ionic strength of 0.1 M.

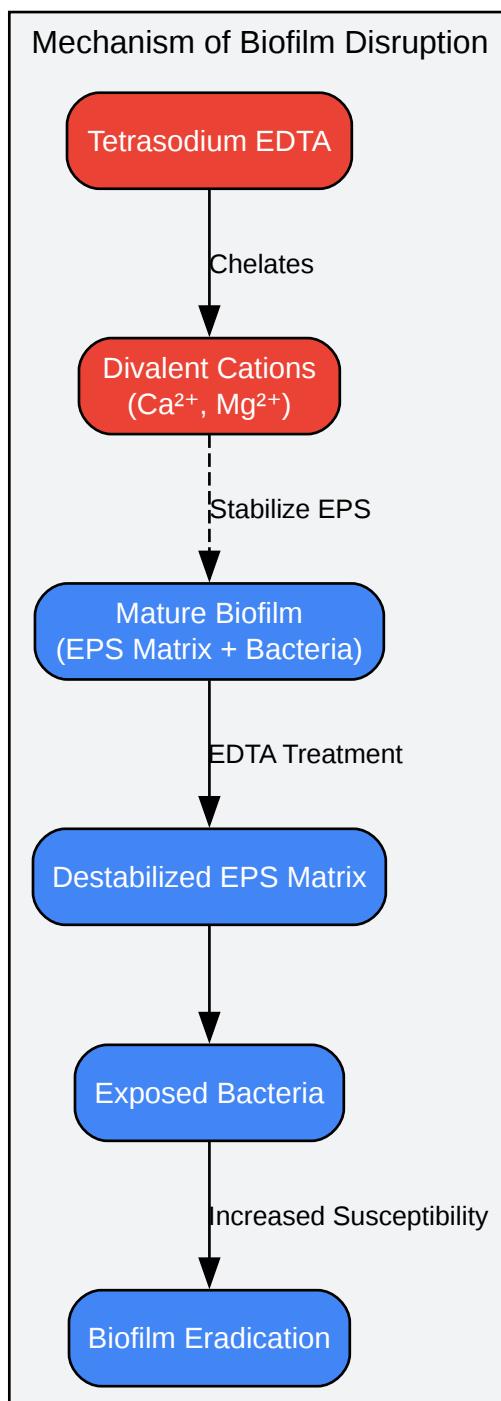
Metal Ion	log K_f	Reference
Fe ³⁺	25.1	[3]
Cr ³⁺	23.4	[3]
Cu ²⁺	18.78	[3]
Ni ²⁺	18.4	[3]
Zn ²⁺	16.5	[3]
Cd ²⁺	16.5	[3]
Co ²⁺	16.45	[3]
Fe ²⁺	14.30	[3]
Mn ²⁺	13.89	[3]
Ca ²⁺	10.65	[3]
Mg ²⁺	8.79	[3]
Na ⁺	1.86	[3]

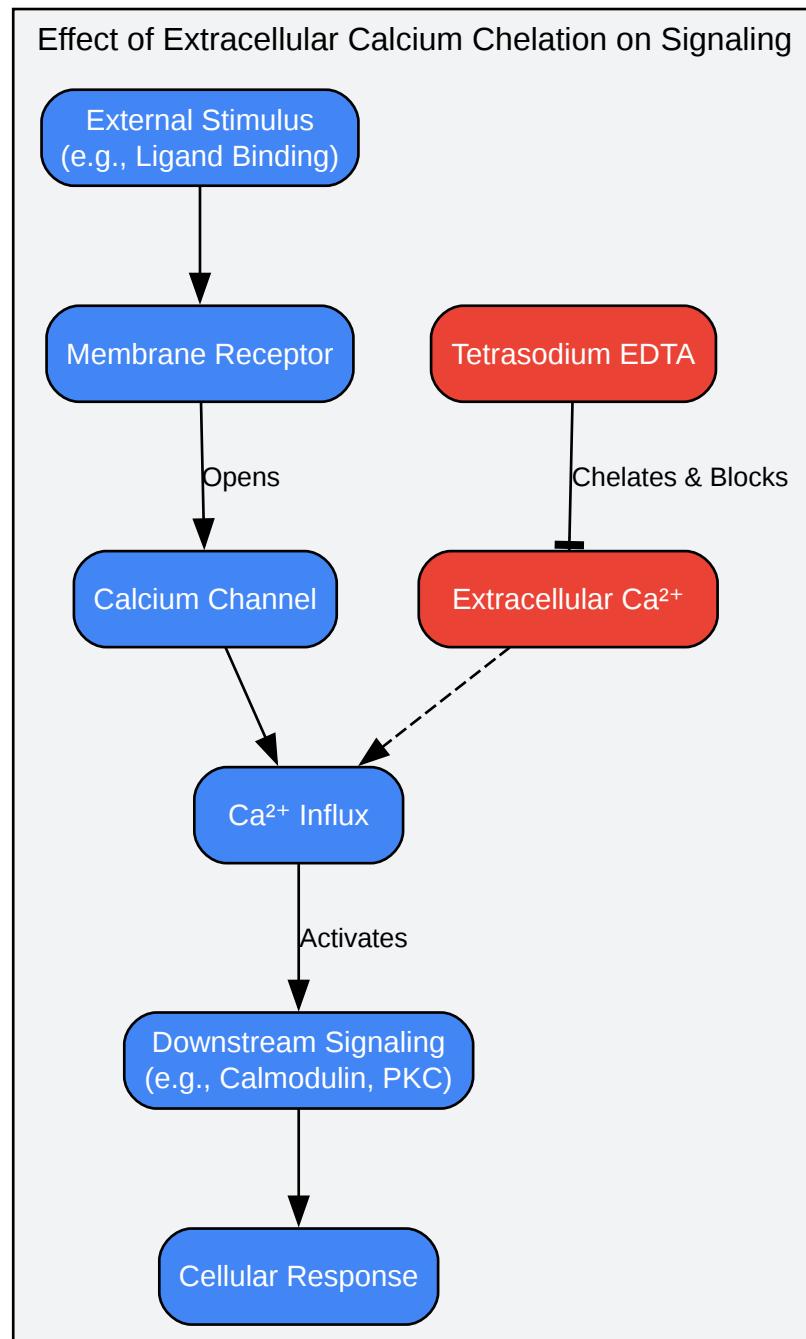
Key Biological Activities

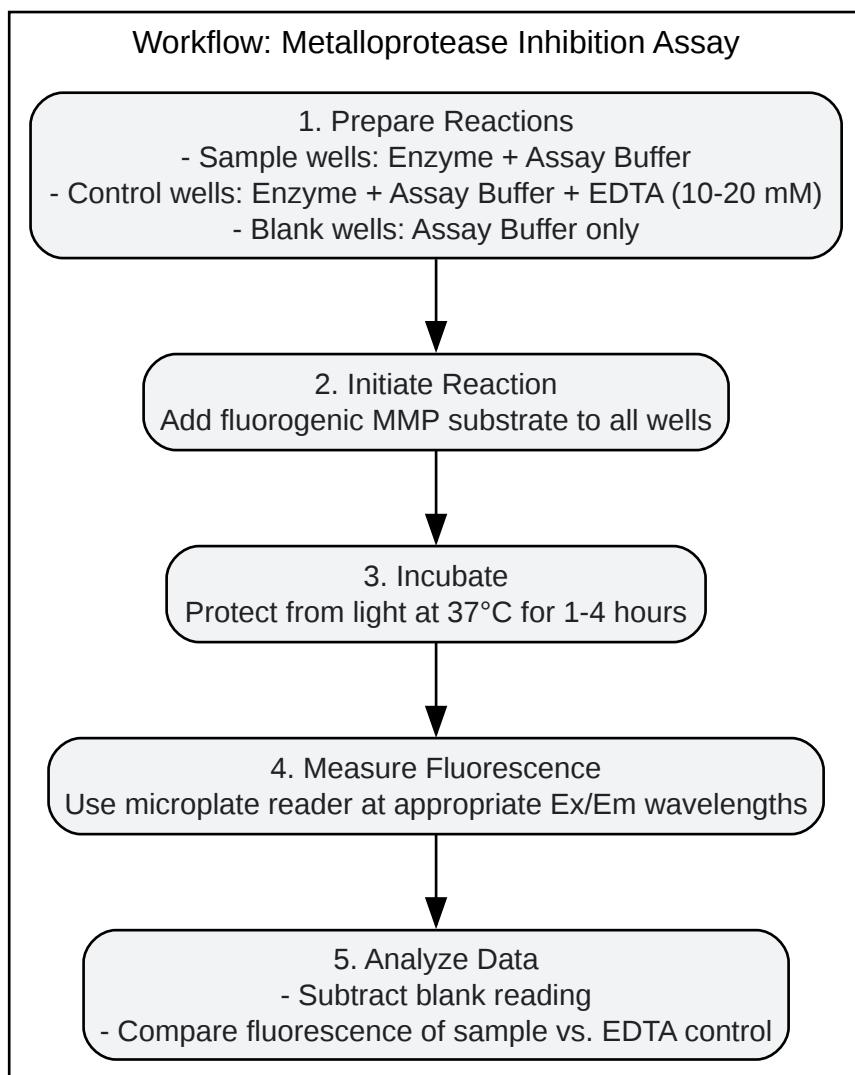
Anticoagulant Activity

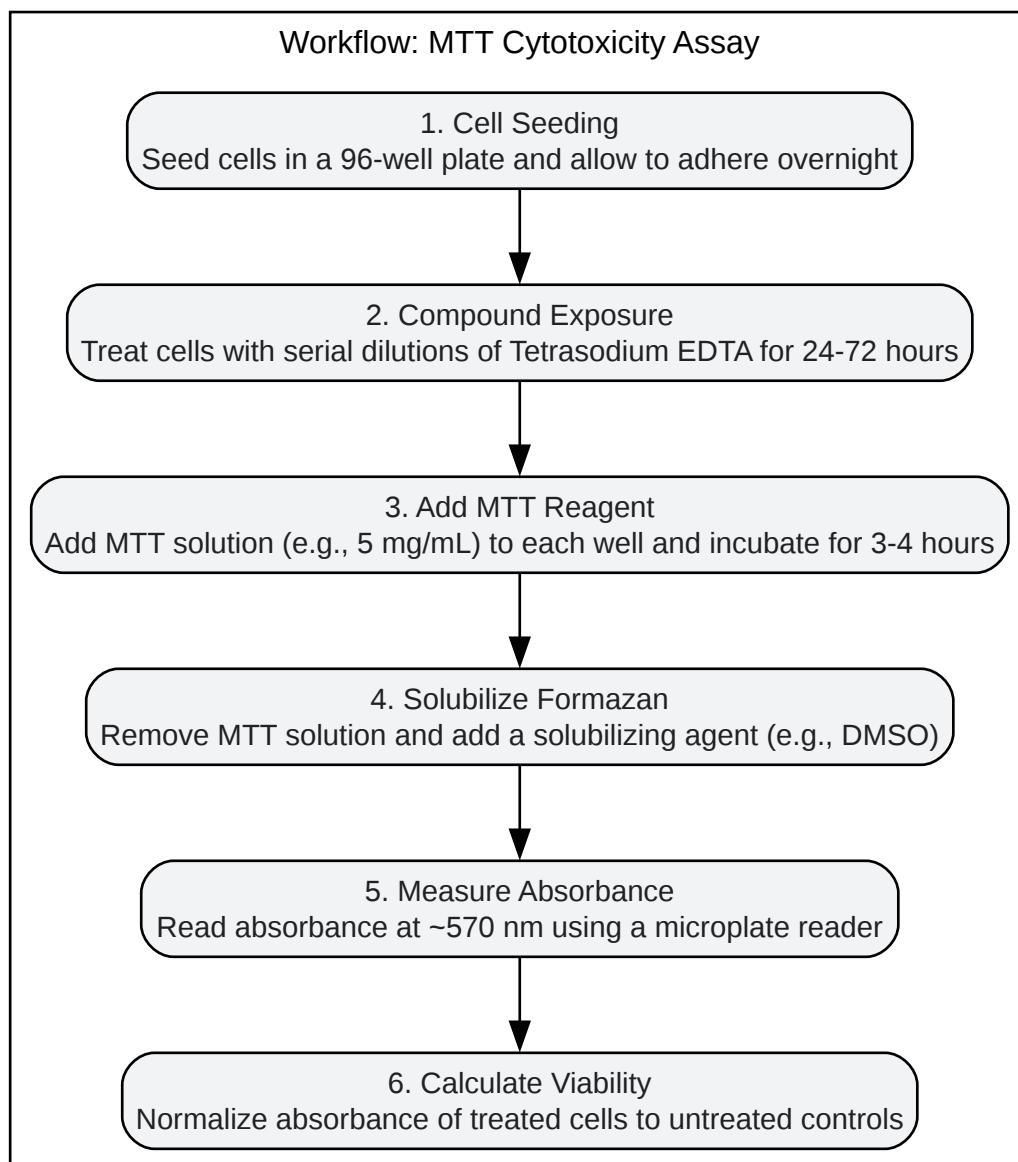
Tetrasodium EDTA is widely used as an anticoagulant, particularly for in vitro hematological studies.[3] It prevents blood clotting by chelating calcium ions (Ca²⁺), which are a critical cofactor for multiple enzymes in the coagulation cascade.[4][5][6] By sequestering Ca²⁺, EDTA effectively halts this enzymatic cascade, keeping the blood in a liquid state.[3][6]

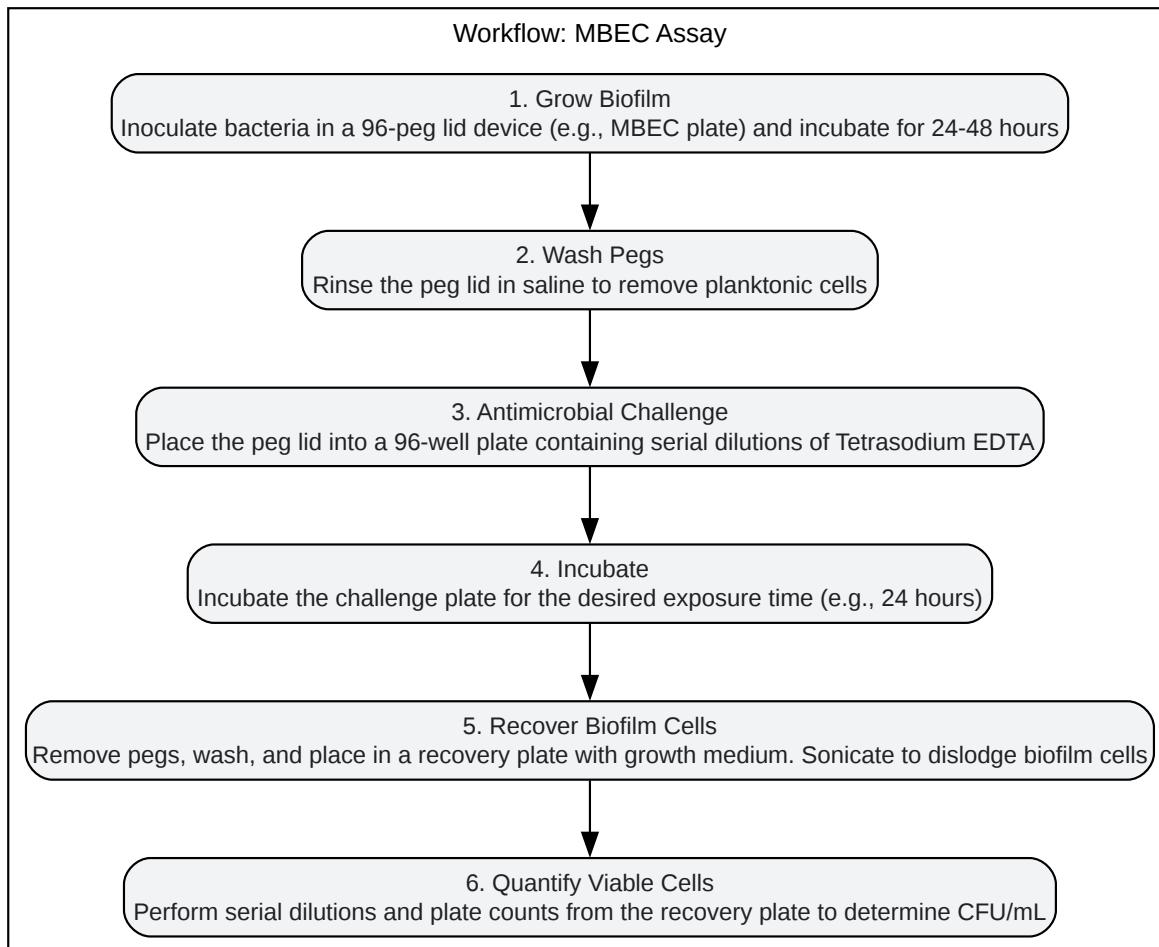












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